

Mass Spectrometry-Based Identification of In Vivo PKC Substrates: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Protein kinase C substrate	
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This document provides detailed application notes and protocols for the identification and quantification of in vivo protein kinase C (PKC) substrates using mass spectrometry-based phosphoproteomics. It is designed to guide researchers through the experimental workflow, from sample preparation to data analysis, and to provide insights into the underlying signaling pathways.

Introduction

Protein kinase C (PKC) represents a family of serine/threonine kinases that are central to the regulation of a myriad of cellular processes, including proliferation, differentiation, apoptosis, and cellular motility.[1][2] The PKC family is divided into three subfamilies based on their activation requirements: conventional (cPKCs: α , β I, β II, γ), novel (nPKCs: δ , ϵ , η , θ), and atypical (aPKCs: ζ , ι/λ).[3] Dysregulation of PKC signaling is implicated in numerous diseases, making its substrates attractive targets for therapeutic intervention. Mass spectrometry has emerged as a powerful tool for the large-scale, unbiased identification and quantification of in vivo phosphorylation events, enabling the elucidation of complex PKC signaling networks.[2]

I. Experimental Workflow for In Vivo PKC Substrate Identification



Methodological & Application

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The identification of in vivo PKC substrates using mass spectrometry typically involves several key stages, from stimulating PKC activity in a cellular model to the bioinformatic analysis of phosphopeptide data.







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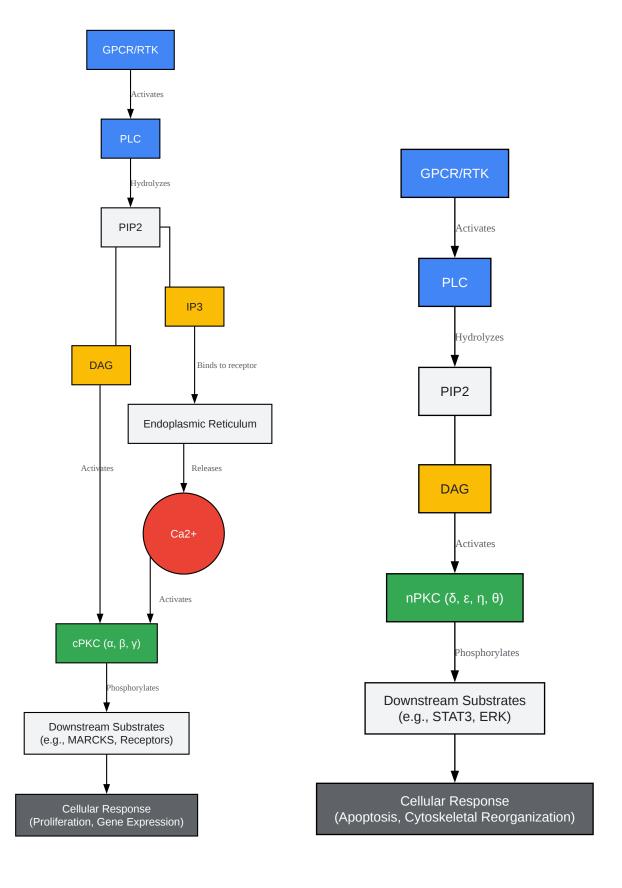
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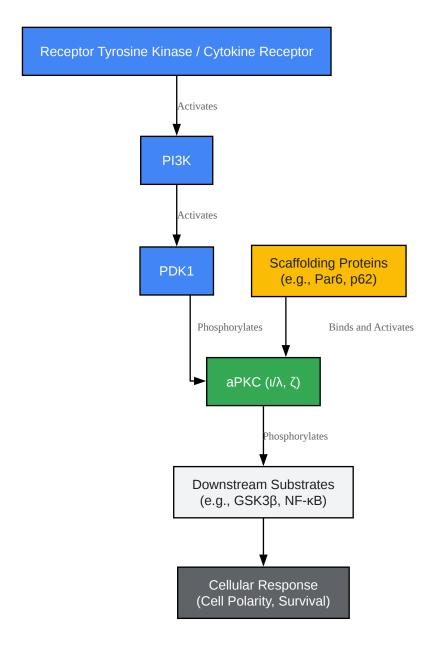
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